

Essential Safety and Handling Protocols for ICG-001

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Compound of Interest

Compound Name: ICG-001

Cat. No.: B3029957

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **ICG-001**, a small molecule inhibitor of the Wnt/ β -catenin signaling pathway. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** If swallowed, wash out mouth with water provided the person is conscious. Call a physician immediately. Do not induce vomiting.

Personal Protective Equipment (PPE)

When handling **ICG-001**, appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be used:

- **Eye and Face Protection:** Wear chemical safety goggles that meet the ANSI Z.87.1 1989 standard.^[1] A face shield should be worn over safety glasses when there is a risk of splashing.^[1]
- **Hand Protection:** Wear appropriate chemical-resistant gloves, such as disposable nitrile gloves.^[1] Gloves should be inspected before use and changed immediately if contaminated.^[1]
- **Body Protection:** A laboratory coat must be worn and buttoned to cover as much skin as possible.^[1] For procedures with a higher risk of splashes, a chemically resistant apron is recommended.
- **Respiratory Protection:** If engineering controls such as a fume hood are not available or are insufficient to maintain exposure below permissible limits, a respirator is required.^{[1][2]} All respirator use must be in accordance with a respiratory protection program that meets OSHA 1910.134 and ANSI Z88.2 requirements.

Operational Plan for Handling ICG-001

A systematic approach to handling **ICG-001** from receipt to disposal is critical for safety and experimental integrity.

1. Preparation and Reconstitution:

- **ICG-001** is typically supplied as a crystalline solid and should be stored at -20°C.^[3]
- Before use, review the complete Safety Data Sheet (SDS).^[3]
- To prepare a stock solution, dissolve **ICG-001** in a suitable organic solvent such as DMSO or ethanol.^[3] The solubility is approximately 30 mg/mL in these solvents.^[3]
- Work in a chemical fume hood during reconstitution to minimize inhalation exposure.
- Purge the solvent with an inert gas before dissolving the compound.^[3]

2. Handling and Use in Experiments:

- All work with **ICG-001**, both in solid and solution form, should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid direct contact with the skin, eyes, and clothing.^[3] Do not ingest or inhale the compound.^[3]
- Wash hands thoroughly after handling.^[3]
- Do not eat, drink, or smoke in areas where **ICG-001** is handled or stored.^[4]

3. Disposal Plan:

- All waste materials contaminated with **ICG-001**, including empty containers, used gloves, and other disposable labware, should be considered hazardous waste.
- Dispose of chemical waste in accordance with all applicable federal, state, and local regulations.
- Solid waste should be collected in a designated, labeled, and sealed container.
- Liquid waste containing **ICG-001** should be collected in a separate, labeled, and sealed waste container. Do not mix with incompatible wastes.
- Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

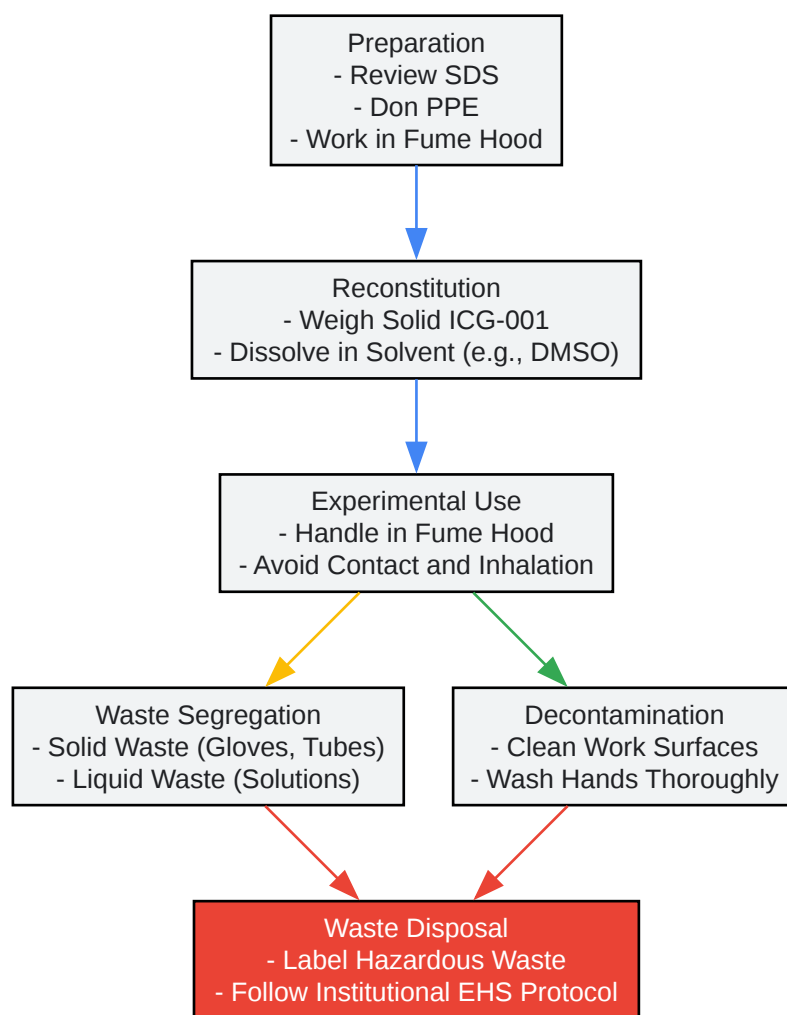
Quantitative Data for ICG-001

For easy reference, the following table summarizes key quantitative data for **ICG-001**.

| Property | Value |
|-----------------------|---|
| Molecular Weight | 548.63 g/mol |
| Formula | C ₃₃ H ₃₂ N ₄ O ₄ |
| CAS Number | 780757-88-2 |
| Purity | ≥98% (HPLC) |
| Storage Temperature | -20°C |
| Solubility in DMSO | 100 mg/mL |
| Solubility in Ethanol | 30 mg/mL |
| Appearance | Crystalline solid |

ICG-001 Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **ICG-001** in a laboratory setting.



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Caption: Workflow for the safe handling of **ICG-001** from preparation to disposal.

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